

3,3'-methylenebis[5-methyloxazoline] synthesis mechanism

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Compound Focus: Oxazolidine, 3,3'-methylenebis[5-methyl-

CAS No.: 66204-44-2

Cat. No.: S604777

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Chemical Identity and Key Properties

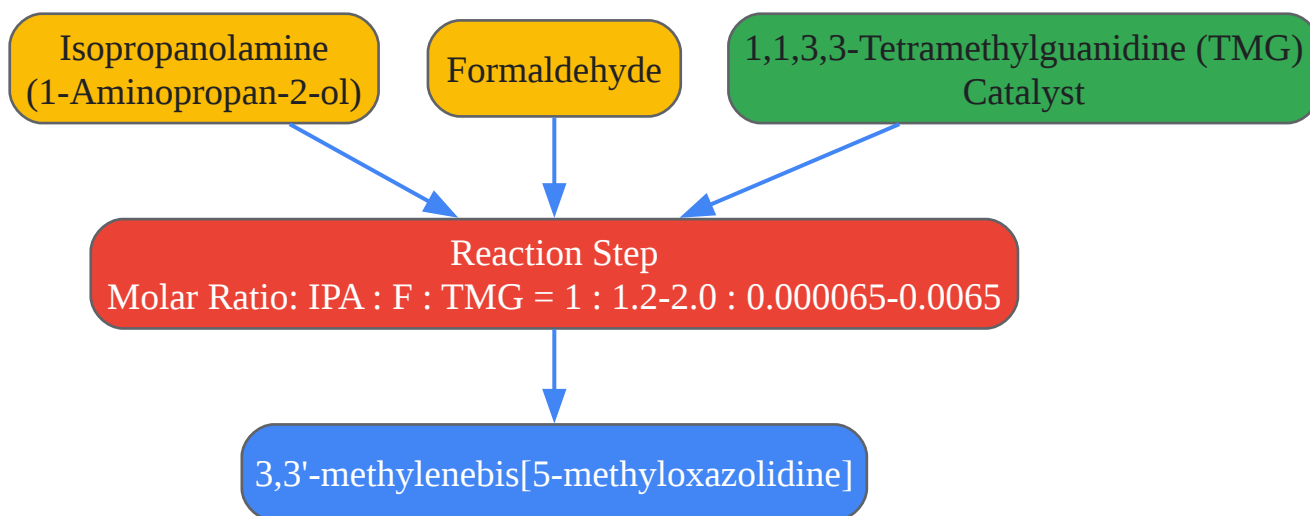
For a quick reference, here is the fundamental information about this compound:

Property	Description
CAS Number	66204-44-2 [1] [2] [3]
EC Number	266-235-8 [1] [4] [5]
Molecular Formula	$C_9H_{18}N_2O_2$ [1] [2] [5]
Molecular Weight	186.25 g/mol [1] [4] [5]
Systematic Name	5-methyl-3-[(5-methyl-1,3-oxazolidin-3-yl)methyl]-1,3-oxazolidine [1] [5]
Common Abbreviation	MBO [1]

Synthetic Method: A Patented Approach

A Chinese patent (CN110724113B) details a synthetic method using **1,1,3,3-tetramethylguanidine (TMG)** as a catalyst. This method is noted for benefits like high yield of the target product and strong product stability that is resistant to yellowing and discoloration [6].

The following diagram illustrates the core reaction and workflow:



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Experimental Protocol [6]:

- **Reaction Setup:** Charge a four-neck flask equipped with an electric stirrer and a condenser with isopropanolamine and the TMG catalyst.
- **Controlled Addition:** Slowly add the formaldehyde solution (25-50% aqueous solution or solid paraformaldehyde) into the flask while cooling in an **ice-water bath**.
- **Reaction Phase:** After the addition is complete, maintain the temperature for **4 hours** to allow the reaction to proceed.
- **Work-up:** After the reaction time, cool the mixture to room temperature.
- **Purification:** Remove water under **reduced pressure distillation** to isolate the final product.

Physical and Chemical Properties

Understanding these properties is crucial for handling, purification, and application formulation.

Property	Value / Description	Citation
Appearance	Colorless to pale yellow / yellowish liquid	[1] [7]
Odor	Amine-like, characteristic	[1]
Density (20°C)	1.03 - 1.062 g/cm ³	[1] [2]
Boiling Point	247.6 °C (at 760 mmHg)	[2] [3]
Flash Point	70.1 °C	[2] [3]
Refractive Index (20°C)	1.460 - 1.480	[7]
Solubility in Water	Completely miscible	[1]
pH (1% aqueous solution)	9.00 - 11.00 (alkaline)	[1] [7]
Vapor Pressure (25°C)	0.0254 mmHg	[1]

Primary Applications and Mechanism of Action

3,3'-methylenebis[5-methyloxazolidine] is a **formaldehyde-releasing biocide** [1]. Its main applications leverage this slow-release mechanism:

- **Preservative in Metalworking Fluids:** Widely used to prevent microbial growth in water-based metalworking fluids and can be dispersed in oil-based cutting fluids [1].
- **Material Protection:** Employed for the preservation of water-based paints, adhesives, cooling lubricant emulsions, and fuels like biodiesel [1].
- **Oil and Gas Industry:** Serves as a **hydrogen sulfide (H₂S) scavenger** in process streams, removing this corrosive and toxic gas [1].
- **Cross-linking Agent:** Functions as a chemical intermediate and cross-linking agent for epoxy resins and elastomers, enhancing mechanical strength and chemical resistance [3].

Health, Safety and Handling

This substance requires careful handling as it poses several health hazards [4].

Hazard	GHS Hazard Statement
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| **Acute Toxicity** | H302+H332: Harmful if swallowed or if inhaled. H311: Toxic in contact with skin. | | **Skin & Eye Damage** | H314: Causes severe skin burns and eye damage. | | **Sensitization** | H317: May cause an allergic skin reaction. | | **Carcinogenicity** | H350: May cause cancer. | | **Mutagenicity** | H341: Suspected of causing genetic defects. | | **Organ Toxicity** | H373: May cause damage to organs through prolonged or repeated exposure. |

Key Safety Precautions [4]:

- **Personal Protective Equipment (PPE):** Wear chemical-impermeable gloves, tight-fitting safety goggles, and fire/flame-resistant impervious clothing.
- **Engineering Controls:** Handle only in a **well-ventilated place**.
- **In Case of Exposure:**
 - **Inhalation:** Move to fresh air.
 - **Skin Contact:** Take off contaminated clothing immediately and wash with plenty of water.
 - **Eye Contact:** Rinse cautiously with water for several minutes.
- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place.

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References

1. , 3 '-METHYLENE BIS[3 -METHYLOXAZOLIDINE] - Ataman Kimya 5 [atamanchemicals.com]
2. CAS No.66204-44-2, 3 , 3 '- methylenebis [5 -methyloxazolidine] Suppliers [lookchem.com]
3. Cas 66204-44-2, 3 , 3 '- methylenebis [5 -methyloxazolidine] | lookchem [lookchem.com]
4. , 3 '- 3 [methylenebis -methyloxazolidine] - Safety Data Sheet 5 [chemicalbook.com]
5. , 3 ' - 3 (Methylenebis -methyloxazolidine) | Chemical... | J-GLOBAL 5 [jglobal.jst.go.jp]

6. CN110724113B - Synthetic method of... - Google Patents [patents.google.com]

7. China 3 , 3 '- Methylenebis [5 -methyloxazolidine];CAS... [gihichem.com]

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